

Chemical structure and synthesis of Mitoquinol mesylate

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Compound of Interest

Compound Name: *Mitoquinol*

Cat. No.: *B050710*

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An In-depth Technical Guide to **Mitoquinol** Mesylate: Chemical Structure and Synthesis

Introduction

Mitoquinol mesylate, often referred to as MitoQ, is a synthetically developed antioxidant designed to target mitochondria, the primary sites of reactive oxygen species (ROS) production within cells.^{[1][2]} Developed in the late 1990s in New Zealand, it is an analogue of the endogenous antioxidant Coenzyme Q10.^[3] Its unique chemical structure facilitates significant accumulation within the mitochondrial matrix, allowing it to exert potent antioxidant effects at the source of oxidative stress.^[4] This targeted delivery enhances its therapeutic potential for a range of conditions associated with mitochondrial dysfunction and oxidative damage, including neurodegenerative diseases, cardiovascular conditions, and metabolic disorders.^{[5][6]} This guide provides a detailed overview of the chemical properties, synthesis, and mechanism of action of **Mitoquinol** mesylate for researchers and drug development professionals.

Chemical Structure and Properties

Mitoquinol mesylate is composed of a ubiquinone moiety, which is the active antioxidant component of Coenzyme Q10, linked to a lipophilic triphenylphosphonium (TPP) cation via a ten-carbon alkyl chain.^{[4][5]} The positive charge of the TPP cation is neutralized by a mesylate anion, forming a salt.^[5] This structure is crucial for its biological activity, as the TPP cation facilitates its accumulation within the negatively charged mitochondrial matrix.^[4]

MitoQ exists in two forms: the oxidized ubiquinone form (Mitoquinone) and the reduced ubiquinol form (**Mitoquinol**), which is the active antioxidant.[\[5\]](#)

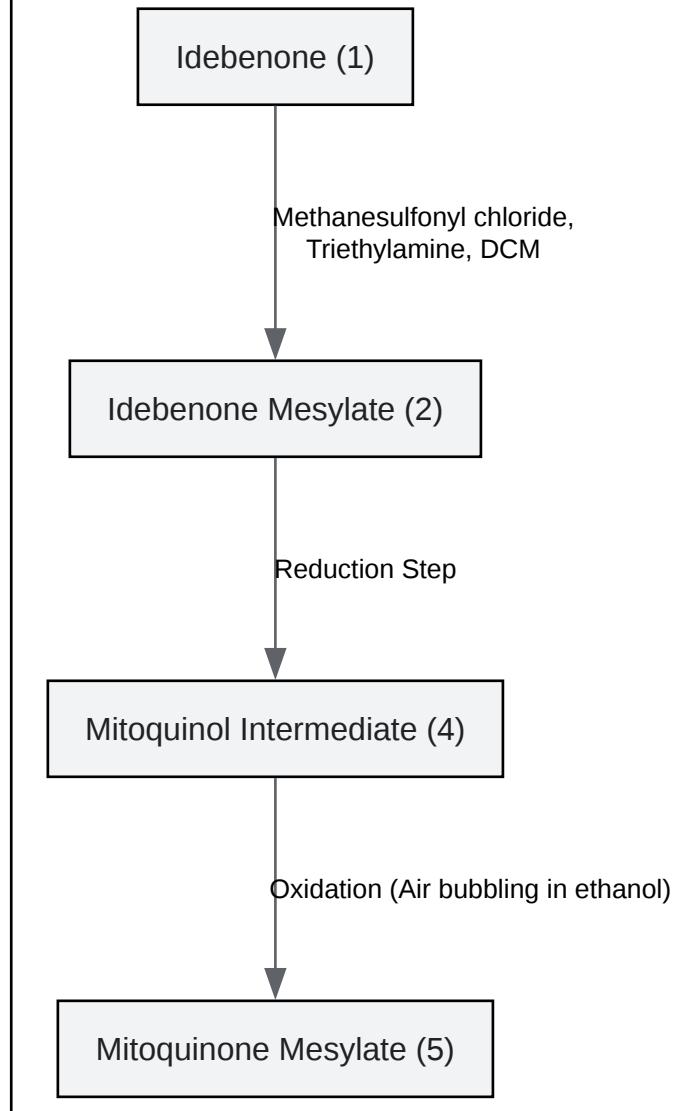
Table 1: Chemical Properties of **Mitoquinol** Mesylate

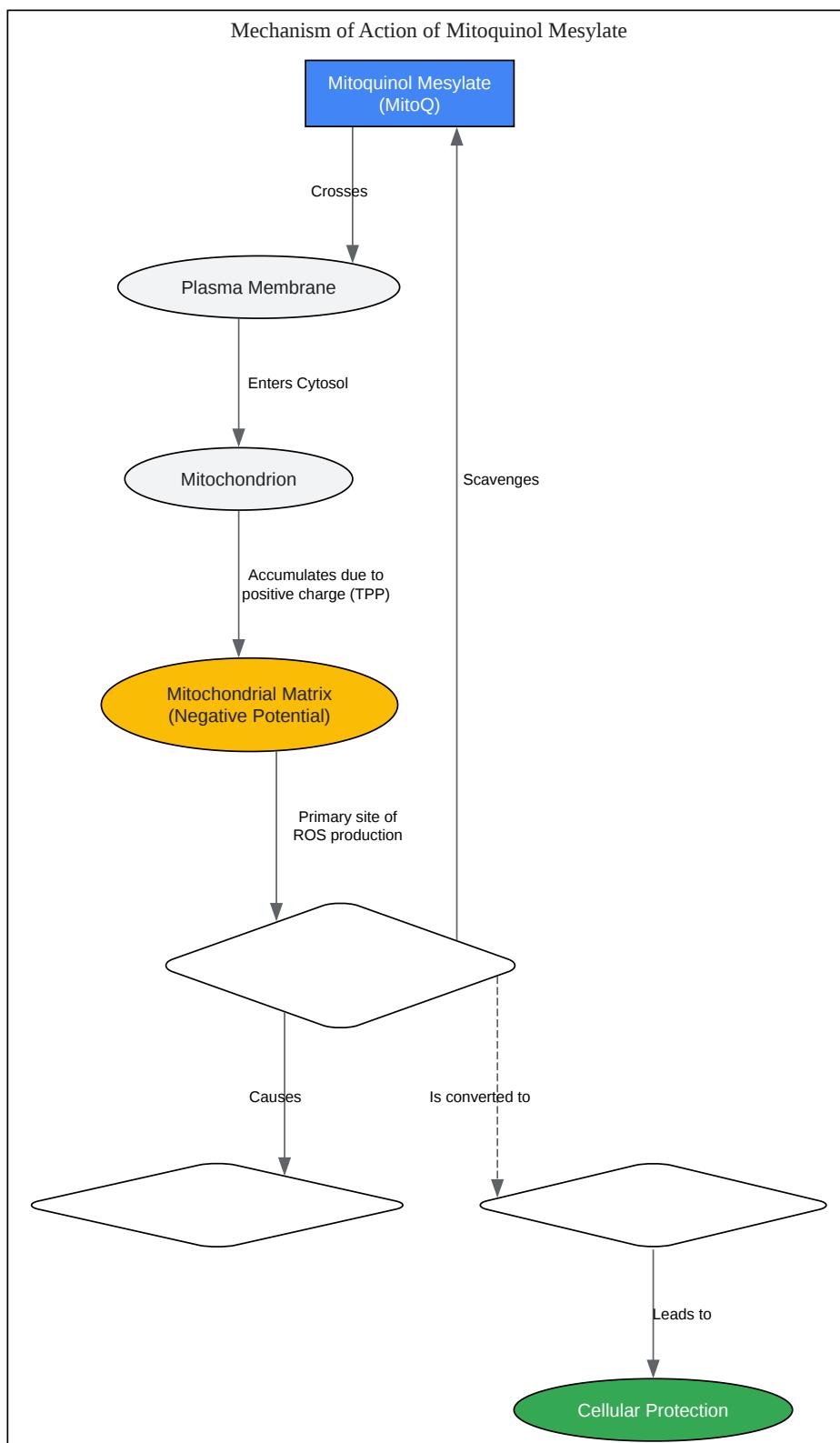
Property	Value	Reference
IUPAC Name	(10-(4,5-dimethoxy-2-methyl-3,6-dioxocyclohexa-1,4-dien-1-yl)decyl)triphenylphosphonium methanesulfonate	[3] [5]
CAS Number	845959-50-4	[3] [5]
Chemical Formula	C ₃₈ H ₄₇ O ₇ PS	[3] [5]
Molecular Weight	678.82 g/mol	[3] [5]
Exact Mass	583.2972	[5]
Appearance	Orange foam	[7]

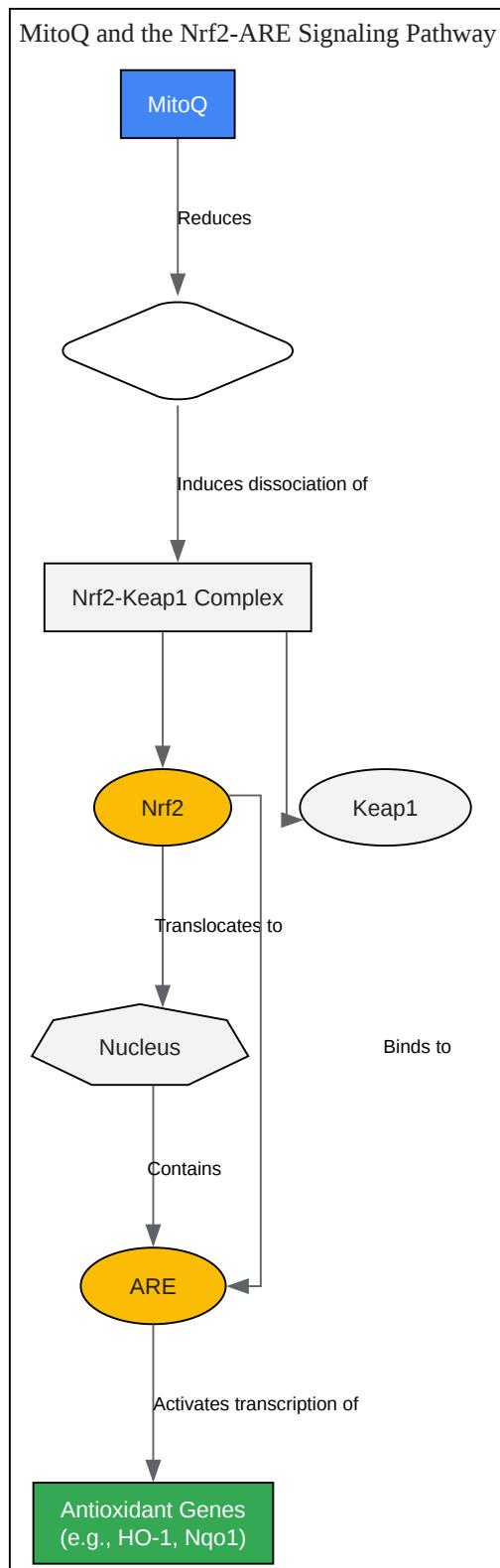
Synthesis of Mitoquinol Mesylate

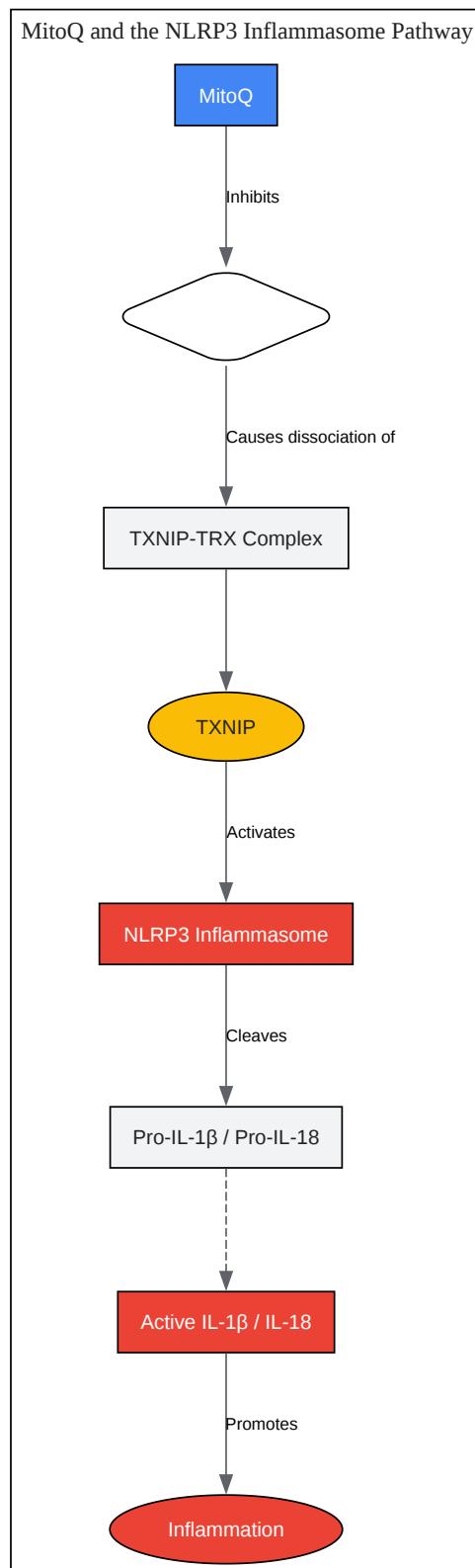
The synthesis of **Mitoquinol** mesylate is typically achieved starting from the commercially available compound Idebenone. The process involves the conversion of Idebenone to a mesylate derivative, followed by reduction to **mitoquinol** and subsequent oxidation to yield the final product, mitoquinone mesylate.

Synthesis Workflow of Mitoquinol Mesylate









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